

2-(4-Chlorophenyl)-2-oxoacetic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-2-oxoacetic acid

Cat. No.: B1329893

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An In-depth Technical Guide on **2-(4-Chlorophenyl)-2-oxoacetic acid**: Molecular Weight and Formula

This technical guide provides essential information regarding the molecular weight and chemical formula of **2-(4-Chlorophenyl)-2-oxoacetic acid**, a compound of interest for researchers, scientists, and professionals in drug development.

Chemical Properties

2-(4-Chlorophenyl)-2-oxoacetic acid, also known as 4-chlorophenylglyoxylic acid, is a chemical compound with the CAS number 7099-89-9.^{[1][2][3]} It is a solid, typically appearing as a white to yellow substance.^[2]

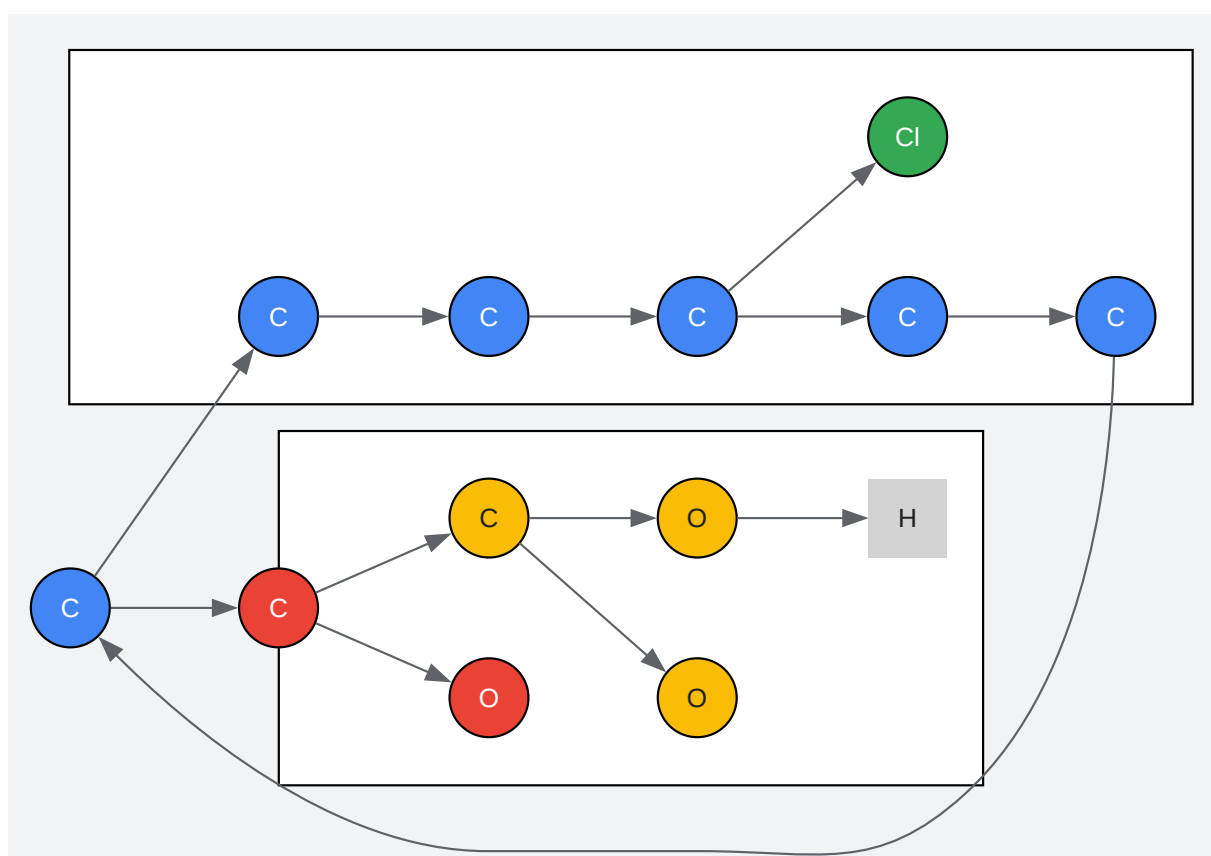
Molecular Data

The fundamental molecular characteristics of **2-(4-Chlorophenyl)-2-oxoacetic acid** are summarized in the table below. This data is critical for a variety of experimental and theoretical applications, including stoichiometry, reaction kinetics, and molecular modeling.

Property	Value	Citations
Molecular Formula	C ₈ H ₅ ClO ₃	[1][2][4]
Molecular Weight	184.58 g/mol	[1][2][4]
Monoisotopic Mass	183.9927217 Da	[3]

Chemical Structure

The structural arrangement of atoms within the **2-(4-Chlorophenyl)-2-oxoacetic acid** molecule is depicted in the following diagram. This visualization clarifies the connectivity of the atoms and the presence of key functional groups, including a carboxylic acid and a ketone, attached to a 4-chlorophenyl ring.



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Caption: Chemical structure of **2-(4-Chlorophenyl)-2-oxoacetic acid**.

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References

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